

Application Note & Protocol: Determination of the Rate of Zinc Dissolution in Sulfuric Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfuric acid;ZINC

Cat. No.: B152265

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction The reaction between zinc metal and sulfuric acid is a classic example of a single displacement reaction, resulting in the formation of zinc sulfate and hydrogen gas.[1][2] The rate of this reaction is of significant interest in various fields, including metallurgy, corrosion science, and chemical education. Understanding the kinetics of this dissolution process is crucial for applications such as industrial metal cleaning, battery technology, and the production of hydrogen gas and zinc compounds. The rate of reaction can be determined by measuring the quantity of a product formed or a reactant consumed over a specific period.[3] Key factors influencing the rate of zinc dissolution include the concentration of the sulfuric acid, reaction temperature, the surface area of the zinc, and the presence of catalysts.[4][5]

The governing chemical equation for the reaction is: $\text{Zn(s)} + \text{H}_2\text{SO}_4\text{(aq)} \rightarrow \text{ZnSO}_4\text{(aq)} + \text{H}_2\text{(g)}$ [1]

This application note provides a detailed protocol for determining the rate of zinc dissolution in sulfuric acid by measuring the volume of hydrogen gas evolved over time.

Experimental Protocol

This protocol details the procedure for measuring the rate of reaction by collecting the hydrogen gas produced.

1. Materials and Apparatus

- Chemicals:
 - Granulated Zinc (Zn)[1]
 - Dilute Sulfuric Acid (H₂SO₄), e.g., 1.0 M and 2.0 M solutions (IRRITANT)[3]
 - Distilled water
- Apparatus:
 - Gas syringe (100 cm³) or a pneumatic trough for water displacement[6]
 - Conical flask or boiling tube[6]
 - Rubber bung with a delivery tube[6]
 - Measuring cylinder (25 cm³ or 50 cm³)[6]
 - Stopwatch[6]
 - Electronic balance (accurate to 0.01 g)
 - Clamp stand, boss, and clamp[6]
 - Safety goggles[3]

2. Procedure

- Preparation:
 - Accurately weigh approximately 1.5 g of granulated zinc using an electronic balance and record the mass.[6]
 - Place the weighed zinc granules into the conical flask or boiling tube.
- Apparatus Setup:
 - Set up the apparatus as shown in the workflow diagram. Clamp the gas syringe horizontally to the clamp stand, ensuring the plunger moves freely.

- Alternatively, set up a pneumatic trough with a water-filled measuring cylinder inverted over the delivery tube outlet.
- Using a measuring cylinder, measure 25 cm³ of 1.0 M sulfuric acid.[6]
- Initiating the Reaction:
 - Simultaneously pour the measured sulfuric acid into the flask containing the zinc, place the rubber bung firmly into the neck of the flask, and start the stopwatch.[6]
- Data Collection:
 - Record the volume of hydrogen gas collected in the gas syringe at regular time intervals (e.g., every 15 or 30 seconds).
 - Continue recording the volume until the reaction slows down significantly or stops completely (i.e., no more gas is being produced).
- Investigating Variables (Optional Repeats):
 - Acid Concentration: Repeat the experiment using 2.0 M sulfuric acid while keeping the mass of zinc, temperature, and total volume constant to observe the effect of concentration.[4]
 - Temperature: Conduct the experiment in a water bath at a controlled, elevated temperature (e.g., 40°C or 50°C) to investigate the effect of temperature.[4][7]
 - Catalyst: Add a small amount (e.g., 0.1 g) of copper powder or a few drops of 0.5 M copper(II) sulfate solution to the flask with the zinc before adding the acid to demonstrate catalysis.[3][6]

3. Safety Precautions

- Always wear safety goggles to protect against acid splashes.[3]
- Sulfuric acid is corrosive and an irritant; handle it with care.[8]

- Hydrogen gas is highly flammable. Keep all flames, such as Bunsen burners or lighted splints, away from the apparatus.[\[1\]](#)[\[2\]](#)
- Ensure the laboratory is well-ventilated.

Data Presentation and Analysis

The rate of reaction is calculated as the change in the volume of product (H_2) divided by the time taken.

Average Rate of Reaction = Total Volume of H_2 Collected (cm^3) / Total Time Taken (s)

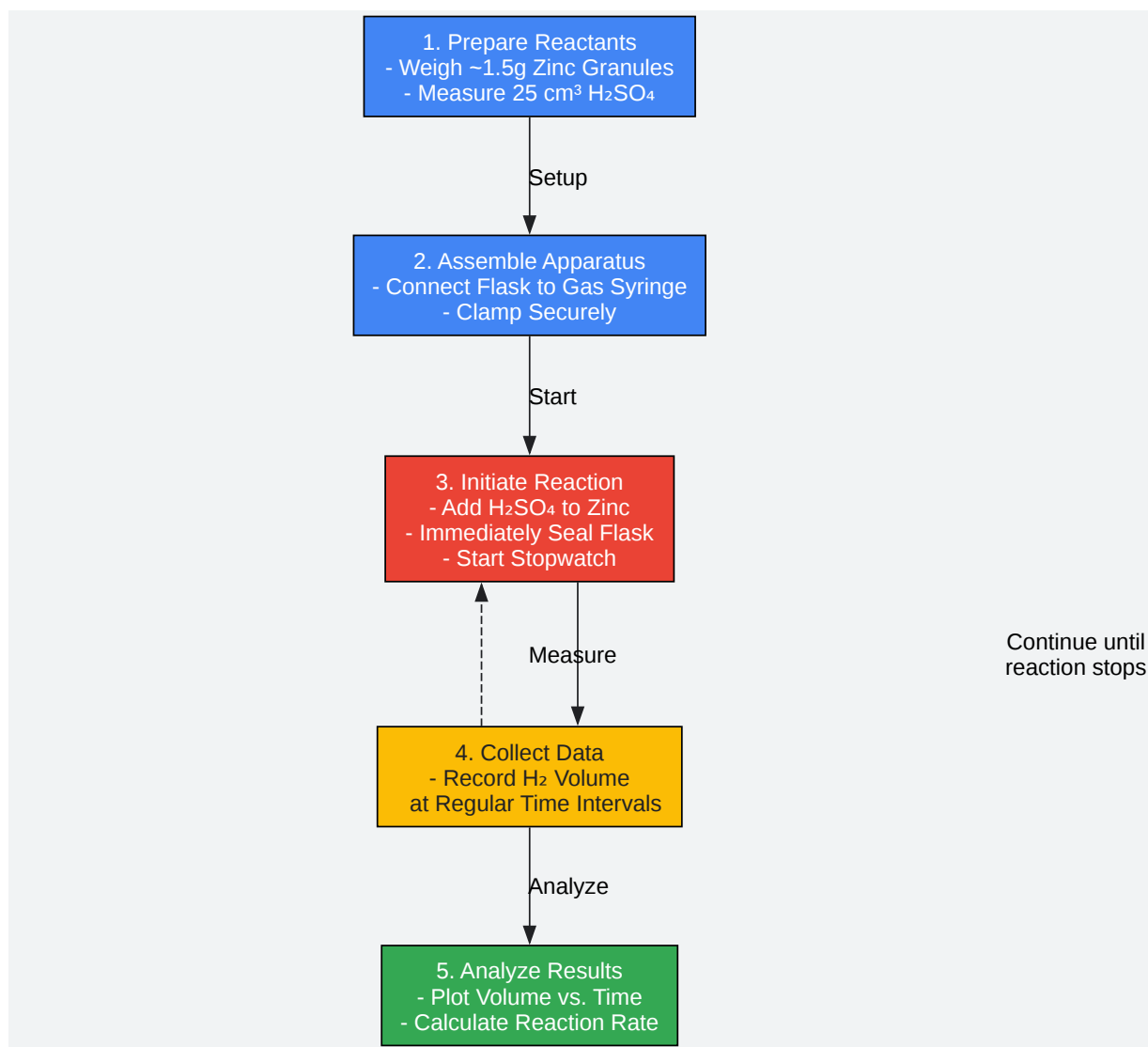
For a more detailed analysis, the data should be plotted on a graph of "Volume of H_2 (cm^3)" versus "Time (s)". The gradient (slope) of the curve at any point represents the instantaneous rate of reaction at that time. The initial rate is typically the fastest.

Table 1: Sample Data for Zinc Dissolution under Various Conditions

Time (s)	Volume of H_2 (cm^3) [1.0 M H_2SO_4 at 25°C]	Volume of H_2 (cm^3) [2.0 M H_2SO_4 at 25°C]	Volume of H_2 (cm^3) [1.0 M H_2SO_4 at 40°C]
0	0	0	0
30	22	45	38
60	41	75	65
90	56	92	84
120	68	98	95
150	77	100	99
180	84	100	100
210	89	100	100
240	92	100	100

Visualizations

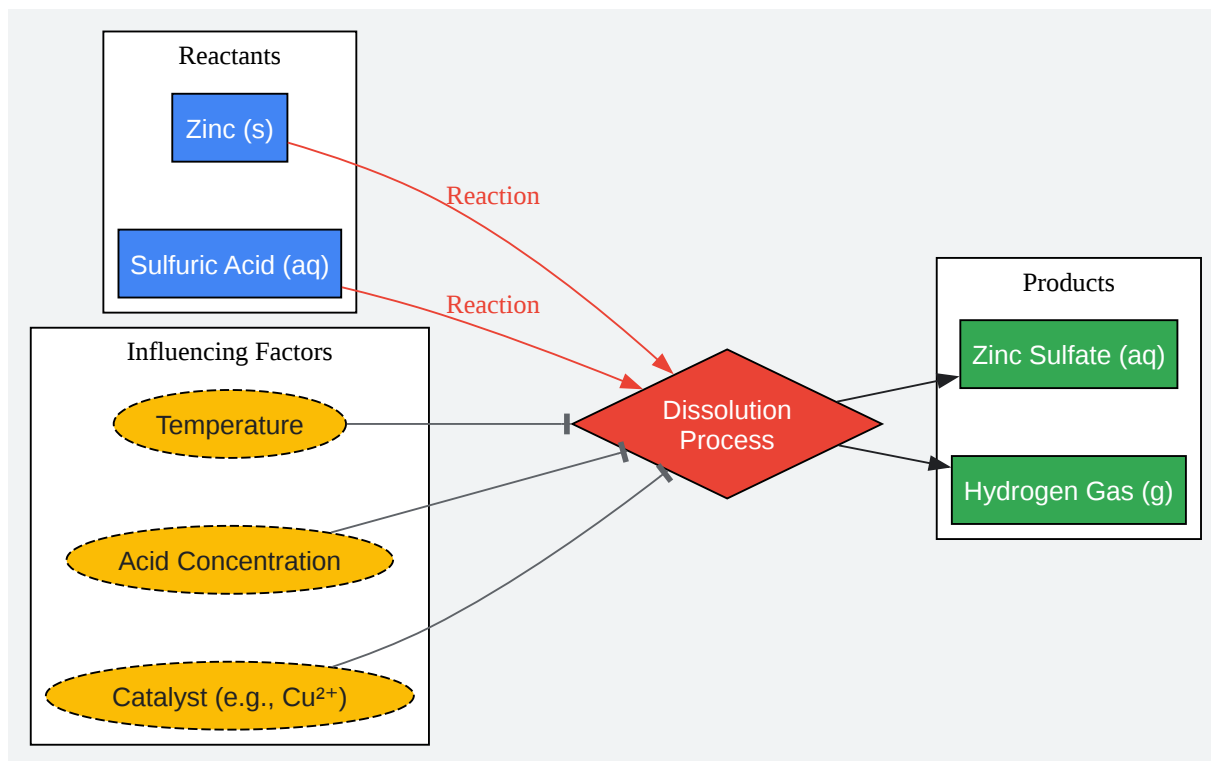
Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for determining the rate of zinc dissolution.

Reaction Pathway and Influencing Factors



[Click to download full resolution via product page](#)

Caption: Factors influencing the zinc dissolution pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. embibe.com [embibe.com]
- 2. byjus.com [byjus.com]

- 3. Catalysis of the reaction between zinc and sulfuric acid | Class experiment | RSC Education [edu.rsc.org]
- 4. researchgate.net [researchgate.net]
- 5. spiedigitallibrary.org [spiedigitallibrary.org]
- 6. m.youtube.com [m.youtube.com]
- 7. researchgate.net [researchgate.net]
- 8. scribd.com [scribd.com]
- To cite this document: BenchChem. [Application Note & Protocol: Determination of the Rate of Zinc Dissolution in Sulfuric Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152265#protocol-for-determining-the-rate-of-zinc-dissolution-in-sulfuric-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com